

Comprehensive Physicochemical Profiling and Analytical Methodologies for 2-Hydroxyethyl L-valinate

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Compound of Interest

Compound Name: 2-Hydroxyethyl L-valinate

CAS No.: 86150-60-9

Cat. No.: B12784954

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals
Document Type: Technical Guide & Whitepaper

Executive Summary

In the landscape of medicinal chemistry and pharmaceutical quality control, amino acid derivatives serve as both critical synthetic building blocks and key indicators of active pharmaceutical ingredient (API) stability. **2-Hydroxyethyl L-valinate** (often encountered as its para-toluenesulfonate salt) is a prime example of this duality[1]. While it is utilized in asymmetric synthesis as a chiral intermediate, it is most prominently recognized in pharmacopeial contexts as Valacyclovir Related Compound F (Impurity F)[2].

This technical guide synthesizes the physicochemical properties, mechanistic degradation pathways, and validated analytical protocols for **2-Hydroxyethyl L-valinate**, providing a self-validating framework for pharmaceutical scientists managing prodrug stability and impurity profiling.

Physicochemical Properties and Structural Causality

The inherent reactivity of **2-Hydroxyethyl L-valinate** dictates its handling and storage. As an esterified amino acid, the free base contains both a nucleophilic primary amine and an electrophilic ester carbonyl.

The Causality of Salt Formation: If left as a free base, the molecule is highly susceptible to intermolecular aminolysis, where the amine of one molecule attacks the ester carbonyl of another, leading to the formation of stable, cyclic diketopiperazines. To arrest this degradation pathway, the compound is commercially synthesized and stored as a para-toluenesulfonate (tosylate) salt[1][3]. The strong sulfonic acid protonates the primary amine, eliminating its nucleophilicity and conferring excellent thermodynamic stability to the crystal lattice[3].

Table 1: Physicochemical Data Summary

Property	Free Base	para-Toluenesulfonate (Tosylate) Salt
CAS Number	86150-60-9[1]	86150-61-0[2][4]
Molecular Formula	C ₇ H ₁₅ NO ₃ [1]	C ₁₄ H ₂₃ NO ₆ S[5]
Molecular Weight	161.20 g/mol [6]	333.40 g/mol [2][5]
Monoisotopic Mass	161.105 Da[1][6]	333.124 Da[7]
Melting Point	Not Isolated (Oil/Unstable)	132–135 °C (269.6–275 °F)[4]
Appearance	Viscous liquid	Off-white crystalline solid[4]
Pharmacopeial Designation	N/A	Valacyclovir Related Compound F[2][8]

Mechanistic Pathways: Synthesis and API Degradation

Synthetic Route

The controlled synthesis of **2-Hydroxyethyl L-valinate** requires the protection of the amine to prevent self-condensation. The standard methodology involves the esterification of N-Carbobenzyloxy-L-valine (Cbz-L-valine) with ethylene glycol (or 2-chloroethanol), followed by catalytic hydrogenation (Pd/C, H₂) to cleave the Cbz protecting group, immediately followed by the introduction of para-toluenesulfonic acid to precipitate the stable salt[3].

Prodrug Degradation (Valacyclovir Impurity F)

Valacyclovir is an L-valyl ester prodrug of acyclovir designed to increase oral bioavailability. The structural linkage in the parent acyclovir moiety contains an N,O-acetal (hemiaminal ether) bridge.

The Causality of Degradation: Acetal linkages are notoriously labile under hydrolytic stress (particularly in acidic or aqueous environments). When Valacyclovir API is exposed to moisture or extreme pH, the N,O-acetal linkage becomes the primary site of cleavage. The molecule fractures, releasing the purine base (Guanine), Formaldehyde, and the intact esterified side-chain: **2-Hydroxyethyl L-valinate**[1][9]. Monitoring this specific impurity is therefore a direct measure of the structural integrity of the prodrug's acetal linkage.



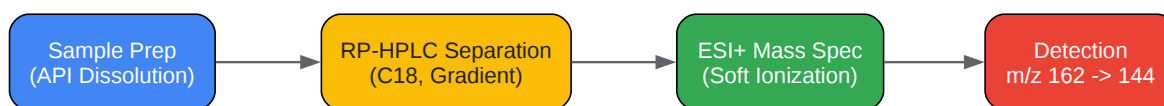
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Figure 1: Hydrolytic degradation pathway of Valacyclovir yielding Impurity F.

Analytical Characterization and Mass Spectrometry

Due to its high polarity and lack of a strong UV chromophore (the free base lacks conjugated pi-systems), mass spectrometry (MS) coupled with liquid chromatography is the gold standard for quantifying **2-Hydroxyethyl L-valinate**.

Using "soft" electrospray ionization (ESI+) in positive mode, the molecule yields a strong protonated molecular ion $[M+H]^+$ at m/z 162.1^[1]. Diagnostic Fragmentation: The most critical diagnostic fragment occurs at m/z 144. This is caused by the neutral loss of water (18 Da) from the terminal primary hydroxyl group of the hydroxyethyl chain ($[M+H-H_2O]^+$)^[1]. Observing this transition (162 → 144) validates that the ester linkage remains intact while the terminal alcohol undergoes dehydration.



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Figure 2: Analytical LC-MS/MS workflow for the detection of **2-Hydroxyethyl L-valinate**.

Step-by-Step Analytical Protocol: LC-MS/MS

Quantification

To ensure scientific integrity, the following protocol is designed as a self-validating system for the detection of Impurity F in Valacyclovir API batches.

Phase 1: Sample and Standard Preparation

- **Standard Solution:** Accurately weigh 10 mg of **2-Hydroxyethyl L-valinate** para-toluenesulfonate reference standard[8]. Dissolve in 100 mL of Diluent (Water:Methanol, 90:10 v/v) to create a 100 µg/mL stock.
- **API Sample Preparation:** Weigh 50 mg of Valacyclovir Hydrochloride API and dissolve in 50 mL of Diluent (1 mg/mL)[9].
- **Causality Check:** Sonication should be limited to <5 minutes with strict temperature control (<25°C) to prevent artificially inducing the hydrolytic degradation of the API during sample prep.

Phase 2: Chromatographic Separation

- **Column:** Use a high-retention C18 column (e.g., 150 mm × 4.6 mm, 3 µm) capable of retaining highly polar, hydrophilic analytes.
- **Mobile Phase:**
 - Mobile Phase A: 0.1% Formic Acid in LC-MS grade Water (promotes ionization).
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- **Gradient:** Start at 2% B (hold for 3 mins to retain the polar Impurity F), ramp to 60% B over 15 minutes to elute the parent Valacyclovir.

Phase 3: Mass Spectrometric Detection & System Suitability

- **Ionization:** ESI in positive mode. Capillary voltage at 3.0 kV.

- MRM Transitions: Set the primary Multiple Reaction Monitoring (MRM) transition to 162.1 → 144.1 (Collision Energy: ~15 eV).
- System Suitability Validation: Inject the Standard Solution. The system is only validated if the signal-to-noise (S/N) ratio of the m/z 144 peak is ≥ 10 , and the retention time relative standard deviation (RSD) for six replicate injections is $\leq 2.0\%$.

Safety, Handling, and Storage

While **2-Hydroxyethyl L-valinate** para-toluenesulfonate is stable under standard laboratory conditions, specific handling protocols must be observed:

- Storage: Store in a tightly sealed container in a well-ventilated, cool environment. Keep away from heat sources[4][10].
- Incompatibilities: Highly reactive with strong oxidizing agents[4][10].
- Thermal Decomposition: If exposed to fire or extreme heat (beyond its melting point of 135 °C), the tosylate salt will decompose, emitting toxic fumes including nitrogen oxides (NOx) and sulfur oxides (SOx)[4][10].
- PPE: Standard laboratory PPE (nitrile gloves, safety goggles, and a particulate respirator if handling bulk powder) is required to prevent respiratory or dermal irritation[4].

References

- National Center for Biotechnology Information (NIH). "**2-Hydroxyethyl L-valinate** | C7H15NO3 | CID 21970146 - PubChem". PubChem. Available at: [\[Link\]](#)
- Pharmaffiliates. "CAS No : 86150-61-0 | Product Name : L-Valine 2-Hydroxyethyl Ester Tosylate". Pharmaffiliates. Available at: [\[Link\]](#)
- Veeprho. "Valaciclovir EP Impurity F (Tosylate Salt) | CAS 86150-61-0". Veeprho. Available at:[\[Link\]](#)
- USP-NF. "Valacyclovir Hydrochloride - USP-NF: (December 01 2010)". USP-NF. Available at: [\[Link\]](#)

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Sources

- 1. 2-Hydroxyethyl L-valinate | 86150-60-9 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. veeprho.com [veeprho.com]
- 3. 2-Hydroxyethyl L-valinate | 86150-60-9 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 4. lgcstandards.com [lgcstandards.com]
- 5. 2-Hydroxyethyl L-Valinate para-Toluenesulfonate [lgcstandards.com]
- 6. 2-Hydroxyethyl L-valinate | C7H15NO3 | CID 21970146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-Hydroxyethyl L-Valinate para-Toluenesulfonate [lgcstandards.com]
- 8. store.usp.org [store.usp.org]
- 9. uspnf.com [uspnf.com]
- 10. lgcstandards.com [lgcstandards.com]
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